

Midesteine: A Tool Compound for Investigating ELA2 (Neutrophil Elastase) Function

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Compound of Interest

Compound Name: Midesteine

Cat. No.: B1676579

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Midesteine, also known as MR-889, is a synthetic, cyclic thiolic compound that acts as a reversible, slow-binding, and competitive inhibitor of human neutrophil elastase (ELA2), also known as leukocyte elastase.[1][2] ELA2 is a serine protease stored in the azurophilic granules of neutrophils.[3] Upon inflammation, neutrophils release ELA2, which plays a critical role in host defense by degrading proteins of pathogens and host tissues.[3] However, excessive or unregulated ELA2 activity is implicated in the pathology of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), by causing destructive tissue damage.[4] **Midesteine** serves as a valuable tool compound for researchers studying the physiological and pathological roles of ELA2, and for professionals in drug development exploring ELA2 inhibition as a therapeutic strategy.

Data Presentation

Quantitative Data for Midesteine (MR-889)

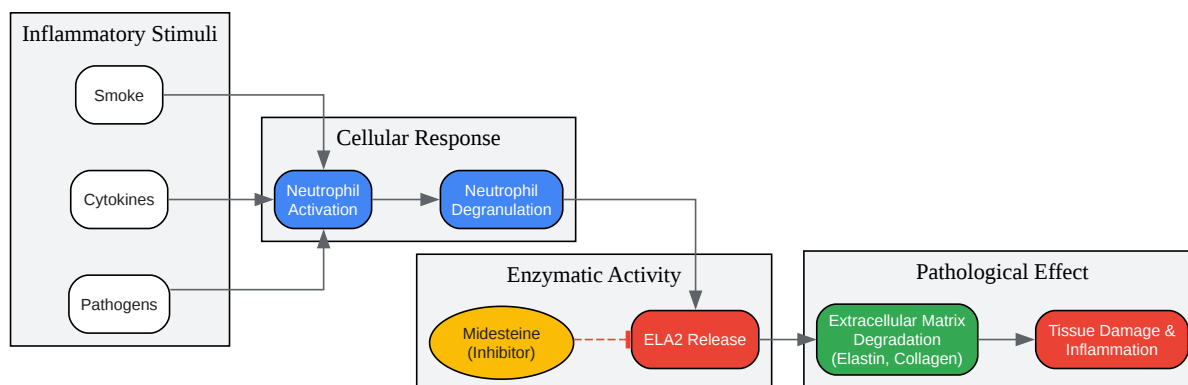
The following table summarizes the key quantitative parameters of **Midesteine**'s interaction with human neutrophil elastase (ELA2).

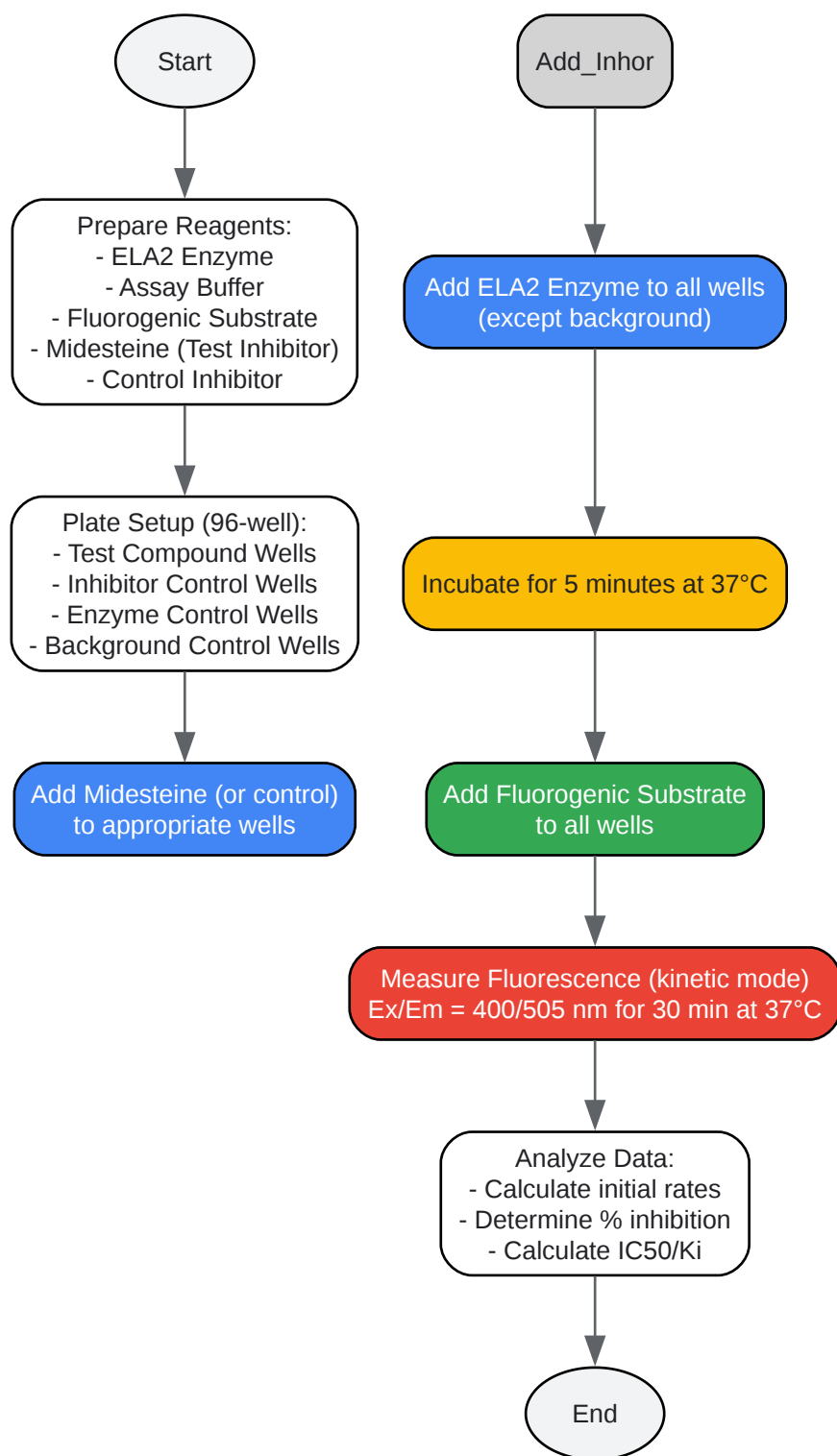
Parameter	Value	Enzyme Source	Method	Reference
Inhibition Constant (K _i)	1.27 ± 0.15 µM	Human Leukocyte Elastase	Pre-steady-state kinetics	[1]
1.38 µM	Human Leukocyte Elastase	Steady-state kinetics	[1][2]	
Association Rate Constant (k _{on})	2363 ± 15 M ⁻¹ s ⁻¹	Human Leukocyte Elastase	Pre-steady-state kinetics	[1]
Dissociation Rate Constant (k _{off})	3.01 ± 0.34 x 10 ⁻³ s ⁻¹	Human Leukocyte Elastase	Pre-steady-state kinetics	[1]
Clinical Trial Dosage (Oral)	500 mg b.i.d. for 4 weeks	N/A (Human Study)	Double-blind, randomized, placebo-controlled trial in COPD patients	[5]

Signaling Pathways and Experimental Workflows

ELA2-Mediated Tissue Damage Pathway

The following diagram illustrates the central role of ELA2 in the inflammatory cascade leading to tissue degradation, a process that can be investigated using **Midesteine**.





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